

A Comparative Analysis of the Mechanical Properties of Polyether and Polyester Thermoplastic Polyurethanes

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Compound of Interest

Compound Name: *Texin 192A*

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Thermoplastic polyurethanes (TPUs) are a versatile class of block copolymers known for their exceptional combination of elasticity and processability. They are broadly categorized into two main types based on the chemical nature of their soft segment: polyether-based TPUs and polyester-based TPUs. This distinction in their chemical backbone leads to significant differences in their mechanical properties and, consequently, their suitability for various applications in research, drug development, and beyond. This guide provides an objective comparison of the mechanical properties of these two TPU types, supported by experimental data and detailed testing methodologies.

Quantitative Comparison of Mechanical Properties

The mechanical performance of polyether and polyester TPUs can be quantified through various standard tests. The following table summarizes typical values for key mechanical properties. It is important to note that these values can vary depending on the specific grade and hardness of the material. The data presented here is compiled from technical datasheets of representative commercial grades.

Mechanical Property	Polyether TPU (e.g., BASF Elastollan® 1185 A)	Polyester TPU (e.g., Lubrizol ESTANE® 58130)	Polyester TPU (e.g., Lubrizol ESTANE® 58360)	Test Standard
Hardness (Shore A)	89	~95	97	DIN ISO 7619-1
Tensile Strength	35 MPa	52.0 MPa	33.0 MPa	DIN 53504-S2 / ISO 37
Elongation at Break	600%	510%	485%	DIN 53504-S2 / ISO 37
Tear Strength	60 N/mm	95.0 kN/m (equivalent to 95 N/mm)	85.0 kN/m (equivalent to 85 N/mm)	DIN ISO 34-1Bb / DIN 53515
Abrasion Loss	35 mm³	Not specified	130 mm³	DIN ISO 4649-A / DIN 53516
Compression Set (23°C/72h)	25%	25% (70h @ 22°C)	46% (70h @ 22°C)	DIN ISO 815
Compression Set (70°C/24h)	45%	55%	90%	DIN ISO 815

Disclaimer: The data presented is for representative grades and may not be directly comparable due to variations in hardness and manufacturer-specific formulations.

Key Performance Differences

Polyester TPUs generally exhibit superior mechanical strength.[1][2] They typically have higher tensile strength, tear strength, and abrasion resistance, making them ideal for applications subjected to high wear and tear.[2][3] Their chemical resistance to oils and solvents is also a notable advantage.[3]

Polyether TPUs, on the other hand, excel in environments with high moisture and low temperatures.[3] They possess excellent hydrolysis resistance, meaning they are less prone to degradation when exposed to water or high humidity. Furthermore, they maintain their flexibility

at lower temperatures compared to their polyester counterparts and exhibit better resistance to microbial attack.

Experimental Protocols

The mechanical properties of TPUs are determined using standardized experimental protocols to ensure reproducibility and comparability of results. The most common standards are those developed by the American Society for Testing and Materials (ASTM) and the International Organization for Standardization (ISO).

Tensile Properties (Tensile Strength and Elongation at Break)

Tensile properties are crucial for understanding a material's response to stretching forces. They are typically measured according to ASTM D412 or ISO 37.

- **Specimen Preparation:** Test specimens are prepared in a "dumbbell" or "dog-bone" shape from a molded sheet of the TPU material. The dimensions of the specimen are strictly defined by the standard.
- **Conditioning:** The specimens are conditioned at a standard temperature (e.g., $23 \pm 2^{\circ}\text{C}$) and relative humidity (e.g., $50 \pm 5\%$) for a specified period before testing to ensure consistency.
- **Testing Procedure:** The specimen is mounted in the grips of a universal testing machine (UTM). The UTM pulls the specimen at a constant rate of extension (e.g., 500 mm/min) until it fractures.
- **Data Acquisition:** During the test, the force applied and the corresponding elongation of the specimen are continuously recorded.
- **Calculation:**
 - Tensile Strength is calculated as the maximum force applied before rupture divided by the initial cross-sectional area of the specimen.
 - Elongation at Break is the percentage increase in the original length of the specimen at the point of fracture.

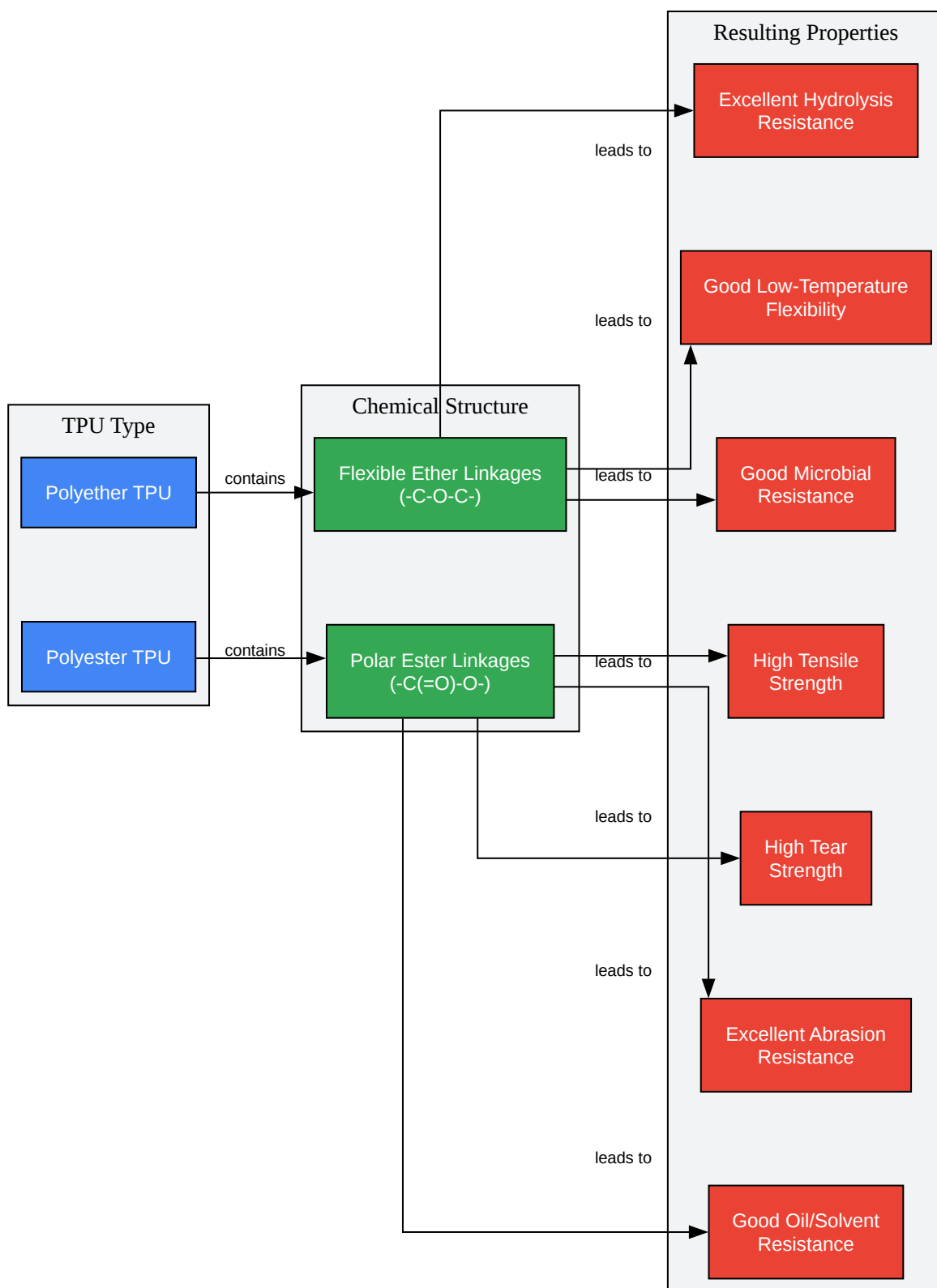
Tear Strength

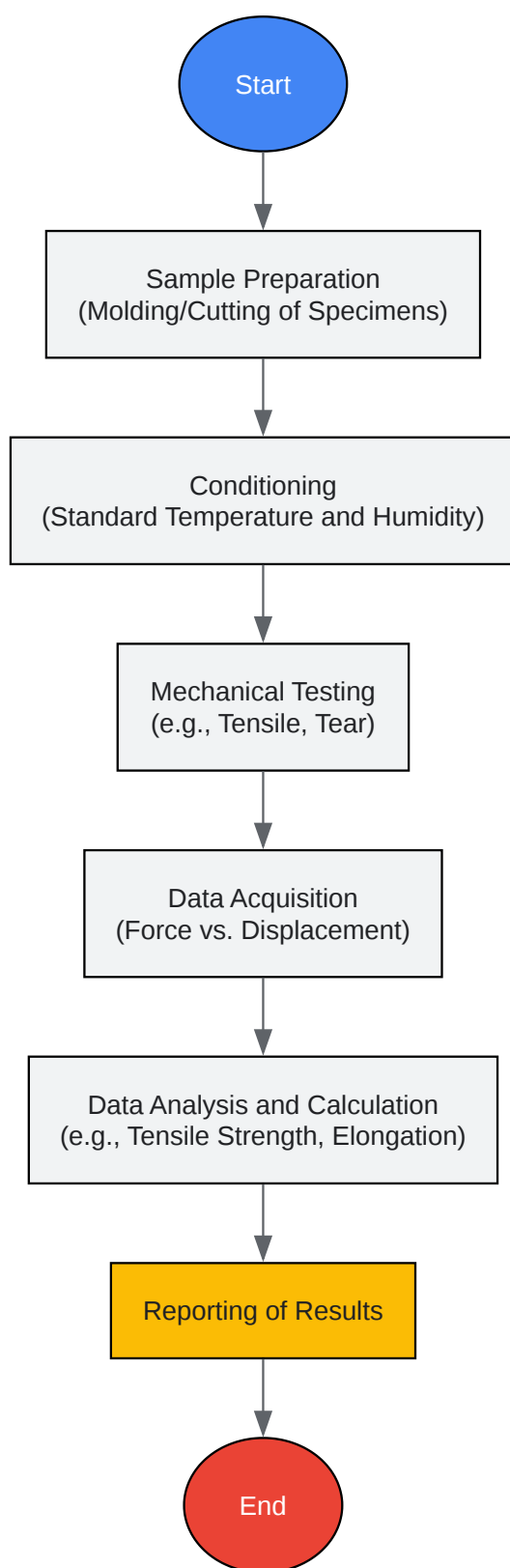
Tear strength measures the resistance of a material to the propagation of a tear. Common test methods include ASTM D624 and ISO 34-1.

- **Specimen Preparation:** Various specimen geometries can be used, such as angle, crescent, or trouser-shaped, often with a pre-cut nick to initiate the tear.
- **Conditioning:** Similar to tensile testing, specimens are conditioned prior to the test.
- **Testing Procedure:** The specimen is clamped in a UTM, and the grips are separated at a constant speed, causing the tear to propagate.
- **Data Acquisition:** The force required to propagate the tear is recorded.
- **Calculation:** Tear strength is typically expressed as the force per unit thickness of the specimen (e.g., in N/mm or kN/m).

Visualizing the Structure-Property Relationship

The fundamental chemical differences between polyether and polyester TPUs dictate their mechanical behavior. This relationship can be visualized as follows:





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